

# trans-3-(3-Pyridyl)acrylic acid linker luminescence properties

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## Compound Focus: trans-3-(3-Pyridyl)acrylic acid

CAS No.: 19337-97-4

Cat. No.: S1533719

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## Chemical Profile of trans-3-(3-Pyridyl)acrylic Acid

The table below summarizes the key identifiers and physicochemical properties of this compound:

Property	Value
CAS Number	19337-97-4 [1] [2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>2</sub> [1] [2]
Molecular Weight	149.15 g/mol [1]
Melting Point	232-235 °C (decomposes) [1] [2]
Form	Solid powder [1] [2]
Hazard Codes	Xi (Irritant) [1]
Safety Notes	Causes skin and serious eye irritation; may cause respiratory irritation [1] [2]. Incompatible with oxidizing agents, acids, and bases [2].

## Application in Luminescent Materials

The primary application of **trans-3-(3-Pyridyl)acrylic acid** in materials science is as a **building block for coordination polymers and MOFs** [3] [4]. Its molecular structure features two distinct binding sites:

- A **carboxylic acid group** (-COOH) that coordinates preferentially to **hard metal ions** like lanthanides (e.g.,  $\text{Nd}^{3+}$ ).
- A **pyridyl nitrogen group** that coordinates preferentially to **softer metal ions** like transition metals (e.g.,  $\text{Cu}^{2+}$ ) [3].

This "heterometallic" design philosophy enables the creation of stable, multi-dimensional network structures [3]. The luminescence in these materials can originate from the organic linker itself or, more commonly, from the metal centers it coordinates to, particularly lanthanide ions [3]. The rigid framework of a coordination polymer can enhance luminescence efficiency by limiting molecular motions that quench emission.

## Protocol: Synthesis of a Heterometallic Coordination Polymer

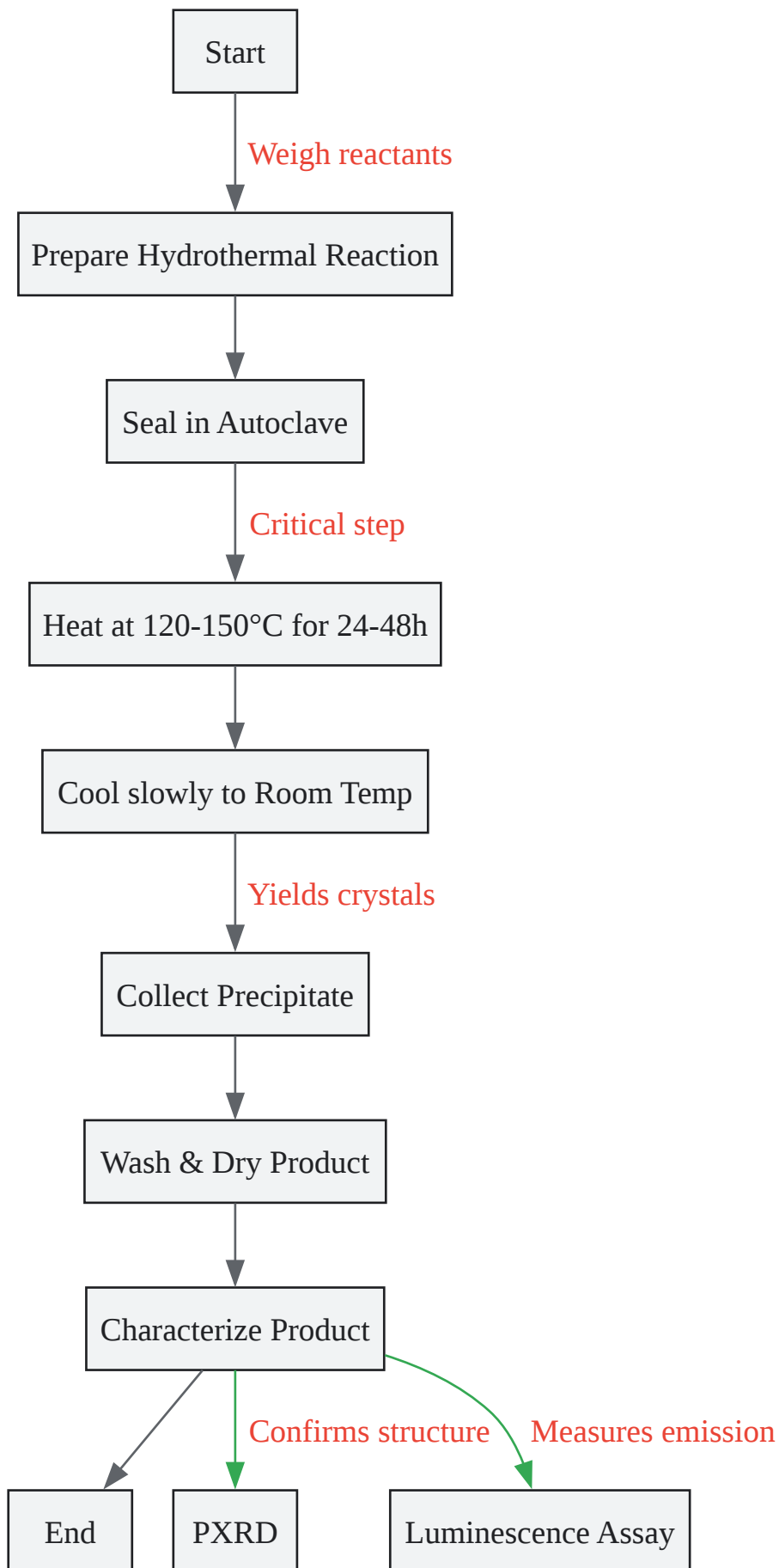
This protocol is adapted from published research on creating a heterometallic Cu/Nd framework using **trans-3-(3-Pyridyl)acrylic acid** [3].

**1. Objective** To synthesize a 3D heterometallic coordination polymer, specifically  $[\text{Cu}_3(\text{C}_8\text{H}_6\text{NO}_2)_6\text{Nd}_2(\text{NO}_3)_6]$ , using **trans-3-(3-Pyridyl)acrylic acid** as an organic linker.

### 2. Materials

- **Reactants:** **trans-3-(3-Pyridyl)acrylic acid** (linker), copper salt (e.g.,  $\text{Cu}(\text{NO}_3)_2$ ), neodymium salt (e.g.,  $\text{Nd}(\text{NO}_3)_3$ ).
- **Solvent:** Deionized water.
- **Equipment:** Teflon-lined stainless steel autoclave, oven, standard laboratory glassware, filtration setup.

### 3. Experimental Workflow



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#### 4. Procedure

- **Reaction Mixture Preparation:** Combine **trans-3-(3-Pyridyl)acrylic acid**, Cu(II) salt, and Nd(III) salt in deionized water within the Teflon cup of an autoclave. The typical molar ratio of Cu:Nd:linker is approximately 3:2:6 [3].
- **Hydrothermal Synthesis:** Seal the autoclave and place it in an oven. Heat the reaction mixture to a temperature between **120-150°C** for a period of **24 to 48 hours**.
- **Product Recovery:** After the heating cycle, allow the autoclave to cool slowly to room temperature. **Single crystals** of the target coordination polymer are typically formed during this slow cooling process.
- **Isolation:** Collect the resulting solid product via filtration or centrifugation. Wash the crystals with a suitable solvent (e.g., water or ethanol) and allow them to air-dry.

#### 5. Characterization and Analysis

- **Structural Confirmation:** Use **Powder X-ray Diffraction (PXRD)** to verify the crystallinity and phase purity of the synthesized material by comparing the pattern with the simulated one from literature [3].
- **Luminescence Measurement:**
  - Prepare a solid sample of the crystals for analysis.
  - Use a **spectrofluorometer** equipped with a solid sample holder.
  - Record the **excitation and emission spectra**.
  - For the specific  $[\text{Cu}_3(\text{C}_8\text{H}_6\text{NO}_2)_6\text{Nd}_2(\text{NO}_3)_6]$  polymer, investigate the luminescence originating from the  $\text{Nd}^{3+}$  ions, which typically emits in the near-infrared (NIR) region [3].

## Research Context and Considerations

- **Advantages of Transition Metal Complexes:** Luminescent complexes incorporating heavy metals (Ru, Ir, Pt, etc.) are increasingly popular in bioimaging. They often exhibit **long emission lifetimes**, enabling time-gated detection to eliminate background autofluorescence, and **large Stokes shifts**, which reduce self-quenching [5]. The linker discussed here can be part of such systems.
- **Alternative Synthetic Pathways:** Besides heterometallic frameworks, this linker also forms homometallic structures (e.g., with only  $\text{Nd}^{3+}$  or  $\text{Cu}^{2+}$ ), which can exhibit 1D or 2D polymeric structures and different luminescence profiles [3].
- **Material Properties:** The luminescence properties of the final material are highly tunable. They depend on the choice of metal ions, the structure of the coordination network, and the energy transfer dynamics between the linker and the metals [3].

## Safety and Handling Protocol

- **Personal Protective Equipment (PPE):** Always wear appropriate gloves, safety glasses, and a lab coat.
- **Ventilation:** Use the chemical in a well-ventilated area, preferably within a fume hood, to avoid inhalation of powder [1] [2].
- **Storage:** Store the material in a cool, dry place, under an inert atmosphere if possible, and at ambient temperatures [1] [2].
- **Incompatibilities:** Keep away from strong oxidizing agents, acids, and bases [2].

I hope these detailed application notes and protocols provide a solid foundation for your research and development work. Should you require further elaboration on any specific section, please feel free to ask.

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